

# An In-Depth Technical Guide to Tetranitrogen Tetrasulfide for Researchers

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## Compound of Interest

Compound Name: *Tetranitrogen tetrasulfide*

Cat. No.: *B3050819*

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This guide provides an in-depth technical overview of **tetranitrogen tetrasulfide** ( $S_4N_4$ ), a compound of significant interest in inorganic chemistry and materials science. Addressed to researchers, scientists, and professionals in drug development, this document delves into the core chemical identifiers, synthesis protocols, structural characteristics, reactivity, and crucial safety measures associated with this unique sulfur nitride.

## Introduction to Tetranitrogen Tetrasulfide

**Tetranitrogen tetrasulfide**, with the chemical formula  $S_4N_4$ , is a vibrant orange, crystalline solid that stands as the most prominent binary sulfur nitride.<sup>[1][2]</sup> Its importance stems from its role as a precursor to a wide array of sulfur-nitrogen compounds, including the polymeric superconductor polythiazyl,  $(SN)_x$ .<sup>[3]</sup> The similar electronegativities of sulfur and nitrogen atoms allow for the formation of extensive and diverse covalently bonded structures, with  $S_4N_4$  being a foundational example.<sup>[3][4]</sup> First synthesized in 1835 by M. Gregory, its unusual structure and bonding have been a subject of considerable scientific inquiry.<sup>[1][5]</sup>

## Chemical Identifiers

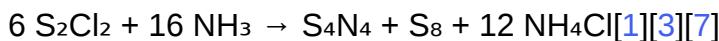
For precise identification and database referencing, a comprehensive list of chemical identifiers for **tetranitrogen tetrasulfide** is provided below.

Identifier Type	Value
CAS Number	28950-34-7 <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[9]</a> <a href="#">[10]</a> <a href="#">[11]</a>
PubChem CID	141455 <a href="#">[1]</a> <a href="#">[6]</a> <a href="#">[8]</a>
IUPAC Name	1λ <sup>4</sup> ,3,5λ <sup>4</sup> ,7-tetrathia-2,4,6,8-tetraazacycloocta-1,4,5,8-tetraene <a href="#">[6]</a> <a href="#">[7]</a>
Systematic IUPAC Name	1,3,5,7-tetrathia-2,4,6,8-tetraazacyclooctan-2,4,6,8-tetrayl <a href="#">[1]</a>
Molecular Formula	N <sub>4</sub> S <sub>4</sub> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[9]</a> <a href="#">[10]</a>
Molecular Weight	184.3 g/mol <a href="#">[3]</a> <a href="#">[6]</a> <a href="#">[7]</a>
InChI	InChI=1S/N4S4/c1-5-2-7-4-8-3-6-1 <a href="#">[6]</a> <a href="#">[8]</a> <a href="#">[10]</a>
InChIKey	LTPQFVPQTZSJGS-UHFFFAOYSA-N <a href="#">[3]</a> <a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[10]</a>
Canonical SMILES	N1=S=NSN=S=NS1 <a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a>
UNII	9BXS997HR6 <a href="#">[1]</a> <a href="#">[6]</a> <a href="#">[8]</a>
DSSTox Substance ID	DTXSID20183147 <a href="#">[1]</a> <a href="#">[6]</a>
Synonyms	Tetrasulfur tetranitride, Nitrogen sulfide (N <sub>4</sub> S <sub>4</sub> ) <a href="#">[4]</a> <a href="#">[6]</a>

## Synthesis of Tetranitrogen Tetrasulfide

The most established laboratory synthesis of **tetranitrogen tetrasulfide** involves the reaction of disulfur dichloride (S<sub>2</sub>Cl<sub>2</sub>) with ammonia (NH<sub>3</sub>).[\[1\]](#)[\[3\]](#) This method, while foundational, requires careful control of reaction conditions and extensive purification to separate the product from co-products like elemental sulfur and ammonium chloride.[\[3\]](#)

The overall balanced chemical equation for this synthesis is:



An alternative approach utilizes ammonium chloride (NH<sub>4</sub>Cl) as the nitrogen source:



More contemporary methods employ precursors with pre-formed S-N bonds, such as bis(trimethylsilyl)sulfur diimide ( $\{[(\text{CH}_3)_3\text{Si}]_2\text{N}\}_2\text{S}$ ), to achieve greater control over the final product.[3][4]

## Detailed Laboratory Protocol (Ammonia Method)

This protocol outlines the classical synthesis from disulfur dichloride and ammonia in an inert solvent.

### Materials:

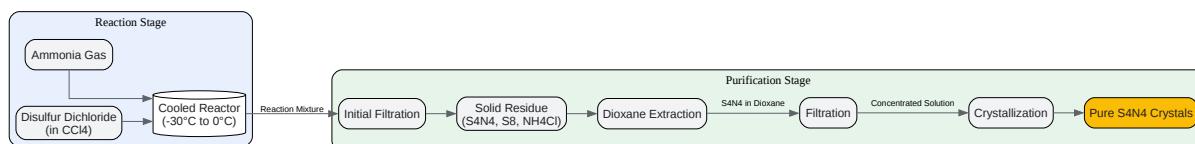
- Disulfur dichloride ( $\text{S}_2\text{Cl}_2$ )
- Ammonia (gas)
- Carbon tetrachloride ( $\text{CCl}_4$ ) or Dioxane (as solvent)
- Extraction solvent (e.g., Dioxane)
- Standard glassware for inert atmosphere reactions (Schlenk line, three-neck flask, etc.)
- Cooling bath

### Procedure:

- Reaction Setup: Assemble a flame-dried, three-neck round-bottom flask equipped with a gas inlet tube, a mechanical stirrer, and a condenser under an inert atmosphere (e.g., nitrogen or argon).
- Solvent and Reactant: Charge the flask with the inert solvent (e.g., carbon tetrachloride) and cool the vessel to the appropriate temperature, typically between -30°C to 0°C.[7]
- Addition of  $\text{S}_2\text{Cl}_2$ : Slowly add a solution of disulfur dichloride in the same solvent to the cooled flask with vigorous stirring.

- Introduction of Ammonia: Bubble a steady stream of dry ammonia gas through the reaction mixture. The reaction is exothermic and the temperature should be carefully monitored and maintained.
- Reaction Progression: Continue the ammonia addition until the reaction is complete, which is often indicated by a color change and the cessation of ammonium chloride precipitation.
- Initial Filtration: After completion, filter the reaction mixture to remove the solid byproducts, primarily ammonium chloride and sulfur.
- Extraction and Purification: The crude  $S_4N_4$  is then extracted from the solid residue using a suitable solvent like dioxane. The product is soluble in dioxane, while ammonium chloride is not.
- Crystallization: The dioxane solution is then concentrated and cooled to induce crystallization of the orange  $S_4N_4$  crystals.
- Final Product: The crystals are collected by filtration, washed with a small amount of cold solvent, and dried under vacuum.

## Synthesis Workflow Diagram



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Caption: Workflow for the synthesis and purification of  $S_4N_4$ .

## Molecular Structure and Bonding

**Tetranitrogen tetrasulfide** possesses a unique and highly studied molecular structure. It adopts an "extreme cradle" conformation with  $D_{2d}$  point group symmetry.[1][3][7] This cage-like structure consists of an eight-membered ring of alternating sulfur and nitrogen atoms.[5]

Key structural features include:

- Transannular S-S Interactions: The distance between pairs of sulfur atoms across the ring is approximately 2.59 Å, which is shorter than the sum of their van der Waals radii, suggesting a weak bonding interaction.[1][3] This transannular bonding is a subject of ongoing theoretical and experimental investigation.
- Delocalized Bonding: The S-N bond lengths are nearly identical (around 1.62 Å), indicating significant  $\pi$ -electron delocalization across the entire ring system.[5][7]

The historical investigation into its structure initially proposed planar arrangements of either the sulfur or nitrogen atoms. However, definitive studies using single-crystal X-ray diffraction confirmed the non-planar, cradle-like topology.[3]

## Molecular Structure Diagram

Caption: Molecular structure of **tetranitrogen tetrasulfide** ( $S_4N_4$ ).

## Chemical Properties and Reactivity

**Tetranitrogen tetrasulfide** is a versatile reagent and precursor in inorganic synthesis.

- Thermochromism: The compound exhibits thermochromic properties, changing color from pale yellow below -30°C, to orange at room temperature, and to a deep red above 100°C.[1][2]
- Lewis Basicity: The nitrogen atoms can act as Lewis bases, reacting with various Lewis acids. For instance, it can be protonated by strong acids like  $HBF_4$ .[4]
- Precursor to other S-N Compounds:  $S_4N_4$  is a critical starting material for the synthesis of a multitude of other sulfur-nitrogen rings and chains.[3] For example, its reaction with

piperidine yields the  $[S_4N_5]^-$  anion.[1][4] Treatment with azides can lead to the formation of other heterocyclic anions like  $[S_3N_3]^-$ .[1][4]

- Hydrolysis: It is susceptible to hydrolysis, especially in the presence of a base. The products of hydrolysis depend on the concentration of the base, yielding thiosulfate and trithionate in dilute base, and sulfite in more concentrated solutions.[4]
- Reactions with Metal Complexes:  $S_4N_4$  can coordinate to metal centers, acting as a ligand where the ring structure may or may not remain intact.[4]

## Safety and Handling

Extreme Caution is Advised when Handling **Tetranitrogen Tetrasulfide**.

- Explosive Nature:  $S_4N_4$  is a shock and friction-sensitive primary explosive.[1] Purer samples are reported to be more sensitive to detonation. It has a positive enthalpy of formation (+460 kJ/mol), indicating its thermodynamic instability relative to its decomposition products (nitrogen gas and sulfur).[1]
- Detonation: Small quantities can be detonated by mechanical shock, such as striking with a hammer.[1]
- Handling Precautions:
  - Always handle with non-metal spatulas.
  - Work in a well-ventilated fume hood and behind a blast shield.
  - Avoid grinding or subjecting the material to friction.
  - Store in small quantities in a designated, cool, and dark location, away from incompatible materials.
  - Personnel should be fully trained in handling explosive compounds and wear appropriate personal protective equipment (PPE), including safety glasses, face shields, and heavy-duty gloves.

## References

- Tetrasulfur tetranitride | N4S4 | CID 141455. PubChem - NIH.
- Tetrasulfur tetranitride. chemeurope.com.
- Tetrasulfur tetranitride. Wikipedia.
- tetrasulfur tetranitride. Wikidata.
- TETRASULFUR TETRANITRIDE. gsrs.
- Properties of S4N4. WebQC.org.
- TETRASULFUR TETRANITRIDE. FDA Global Substance Registration System.
- TETRASULFUR TETRANITRIDE. precisionFDA.
- Experimental data for S 4 N 4 (Tetrasulfur tetranitride). NIST.
- Tetrasulfur tetranitride (S4N4) properties. WebQC.org.
- Tetrasulfide(2-) | S4-2 | CID 4685008. PubChem - NIH.
- Tetrasulfane | H2S4 | CID 82836. PubChem - NIH.

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## Sources

- 1. Tetrasulfur tetranitride - Wikipedia [en.wikipedia.org]
- 2. webqc.org [webqc.org]
- 3. benchchem.com [benchchem.com]
- 4. Tetrasulfur\_tetranitride [chemeurope.com]
- 5. webqc.org [webqc.org]
- 6. Tetrasulfur tetranitride | N4S4 | CID 141455 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. Tetranitrogen tetrasulfide (28950-34-7) for sale [vulcanchem.com]
- 8. tetrasulfur tetranitride - Wikidata [wikidata.org]
- 9. TETRASULFUR TETRANITRIDE [drugfuture.com]
- 10. GSRS [gsrs.ncats.nih.gov]
- 11. GSRS [precision.fda.gov]

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